

2-Ethoxybenzaldehyde molecular structure and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Ethoxybenzaldehyde

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An In-depth Technical Guide to **2-Ethoxybenzaldehyde**

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Ethoxybenzaldehyde, an aromatic aldehyde, is a significant compound in various fields of chemical research and industrial application. This technical guide provides a comprehensive overview of its molecular structure, physicochemical properties, and detailed experimental protocols for its synthesis. The information is tailored for researchers, scientists, and professionals in drug development, offering a foundational understanding for its application in organic synthesis and as a building block for more complex molecules.

Molecular Structure and Properties

2-Ethoxybenzaldehyde, also known as o-ethoxybenzaldehyde or salicylaldehyde ethyl ether, is characterized by a benzene ring substituted with an ethoxy group and a formyl group at adjacent positions.^[1] Its chemical formula is $C_9H_{10}O_2$.^{[1][2]} The presence of the ethoxy group influences its solubility and reactivity in various organic reactions.^[1]

Visualization of Molecular Structure

The following diagram illustrates the molecular structure of **2-Ethoxybenzaldehyde**.

Caption: Molecular Structure of **2-Ethoxybenzaldehyde**.

Physicochemical Data

The quantitative properties of **2-Ethoxybenzaldehyde** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₀ O ₂	[1][2][3][4][5]
Molecular Weight	150.17 g/mol	[2][3][6][7]
CAS Number	613-69-4	[1][2][6]
Appearance	Clear yellow to purple liquid	[1]
Boiling Point	136-138 °C at 24 mmHg	[4][6]
Density	1.074 g/mL at 25 °C	[4][6]
Refractive Index	n ₂₀ /D 1.543	[4][6]
Purity	≥97% (GC)	[1][6]
InChI Key	DUVJMSPTZMCSTQ-UHFFFAOYSA-N	[6][8][9]
SMILES	CCOC1=CC=CC=C1C=O	[9]

Experimental Protocols

The following section details a method for the synthesis of **2-Ethoxybenzaldehyde**, derived from established procedures.[10]

Synthesis of 2-Ethoxybenzaldehyde

This protocol involves a two-step process starting from salicylaldehyde.

Step 1: Formation of Schiff Base Intermediate

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, dissolve salicylaldehyde and an amine (such as aniline, n-butylamine, cyclohexylamine, benzylamine, or tert-butylamine) in a suitable solvent like ethanol or toluene.[10]

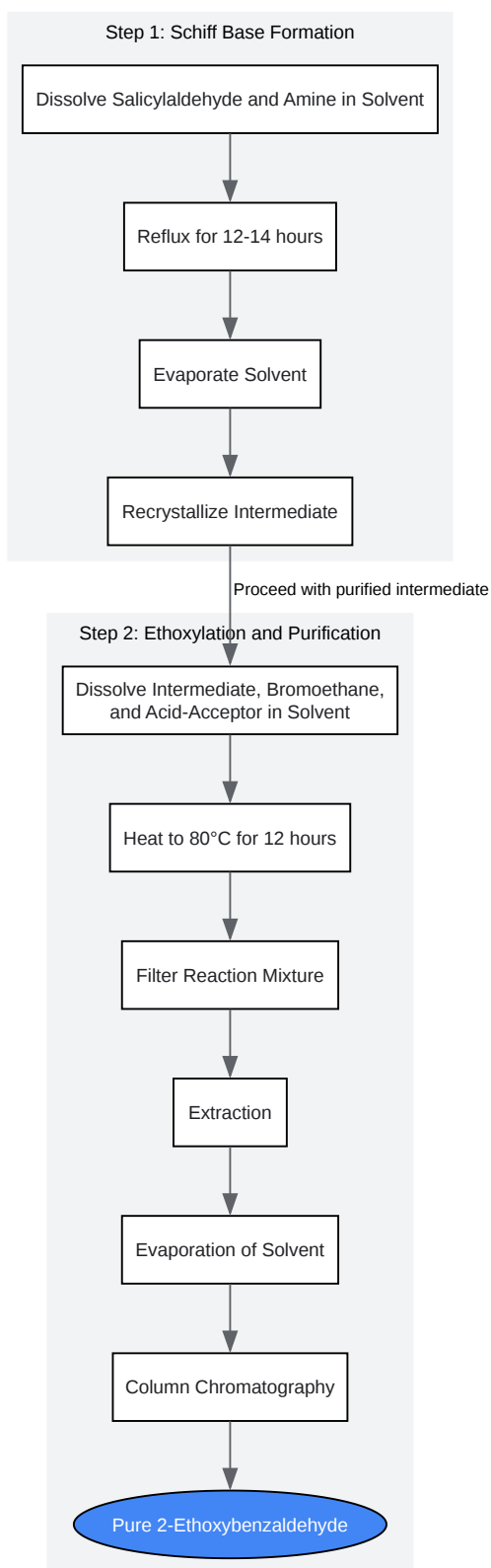
- Reflux: Heat the mixture to boiling and maintain reflux for 12-14 hours.[10]
- Isolation: After the reaction is complete, evaporate the solvent to dryness. The crude product can be purified by recrystallization.[10]

Step 2: Ethoxy Group Introduction

- Reaction Setup: Dissolve the product from Step 1, bromoethane, and an acid-acceptor (such as potassium carbonate, sodium tert-butoxide, or potassium tert-butoxide) in a solvent like dimethyl sulfoxide, dimethylformamide, toluene, or tetrahydrofuran.[10]
- Reaction Conditions: Heat the mixture to 80°C and allow it to react for 12 hours.[10][11]
- Work-up and Purification:
 - Cool the reaction mixture and filter to remove any solid byproducts.[10]
 - Perform an extraction, followed by evaporation of the solvent.[10]
 - The final product, **2-Ethoxybenzaldehyde**, is purified by column chromatography.[10]

Synthesis and Purification Workflow

The logical flow of the synthesis and purification process is depicted in the diagram below.



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Caption: Workflow for the Synthesis of **2-Ethoxybenzaldehyde**.

Applications in Research and Development

2-Ethoxybenzaldehyde is a versatile intermediate with several applications in scientific research and industry:

- **Organic Synthesis:** It serves as a crucial building block for creating more complex molecules.
[1] It has been utilized in studies of 1,3-dipolar cycloaddition reactions.[6][7]
- **Pharmaceuticals:** This compound is an important intermediate in the synthesis of various pharmaceutical agents, contributing to the development of new medications.[1]
- **Fragrance Industry:** Due to its pleasant aroma, it is a key ingredient in perfumes and other scented products.[1]

Safety and Handling

Appropriate safety precautions should be taken when handling **2-Ethoxybenzaldehyde**. It is advisable to consult the Safety Data Sheet (SDS) for detailed information on handling, storage, and disposal. Store in a cool place, typically between 0-8°C.[1]

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- To cite this document: BenchChem. [2-Ethoxybenzaldehyde molecular structure and weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b052182#2-ethoxybenzaldehyde-molecular-structure-and-weight]

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